

# safe handling and storage procedures for 2-Phenyl-2-imidazoline

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## Compound of Interest

Compound Name: 2-Phenyl-2-imidazoline

Cat. No.: B1199978

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## Technical Support Center: 2-Phenyl-2-imidazoline

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage of **2-Phenyl-2-imidazoline**.

## Frequently Asked Questions (FAQs)

Q1: What is **2-Phenyl-2-imidazoline** and what are its primary applications in research?

A1: **2-Phenyl-2-imidazoline**, with CAS number 936-49-2, is an off-white powder.<sup>[1]</sup> It is primarily used in industrial and scientific research.<sup>[2]</sup> Key applications include its use as a crosslinker for epoxy powder coatings, an accelerator for dicyandiamide, epoxy/polyester hybrids, and epoxy-phenolic powder coatings.<sup>[1]</sup> It also serves as a catalyst for N-arylation of indoles and epoxy-carbonyl reactions.<sup>[3]</sup>

Q2: What are the main hazards associated with **2-Phenyl-2-imidazoline**?

A2: **2-Phenyl-2-imidazoline** is classified with several hazard statements:

- Harmful if swallowed (H302).<sup>[2][3][4][5][6]</sup>
- Causes skin irritation (H315).<sup>[2][3][4][5][6]</sup>

- Causes serious eye damage or irritation (H318/H319).[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)
- May cause respiratory irritation (H335).[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Very toxic to aquatic life with long-lasting effects (H410/H411).[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[7\]](#)

Q3: What are the proper storage conditions for **2-Phenyl-2-imidazoline**?

A3: Store **2-Phenyl-2-imidazoline** in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[4\]](#)[\[7\]](#)[\[8\]](#) It should be stored away from incompatible substances such as strong oxidizing agents.[\[8\]](#)

Q4: What personal protective equipment (PPE) should be worn when handling this compound?

A4: When handling **2-Phenyl-2-imidazoline**, it is crucial to wear appropriate personal protective equipment. This includes:

- Eye/Face Protection: Safety glasses with side-shields, tightly fitting safety goggles, or a face shield are necessary.[\[2\]](#)[\[4\]](#)[\[7\]](#)[\[8\]](#)
- Skin Protection: Wear impervious clothing and protective gloves.[\[2\]](#)[\[4\]](#)[\[7\]](#)[\[8\]](#) Gloves should be inspected before use and disposed of properly after.[\[4\]](#)[\[7\]](#)
- Respiratory Protection: If exposure limits are exceeded or irritation occurs, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[4\]](#)[\[8\]](#) In some cases, a full-face respirator may be required.[\[2\]](#)

## Troubleshooting Guides

Issue: Accidental Skin or Eye Contact

Solution:

- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[\[8\]](#) Seek medical attention if irritation develops or persists.[\[8\]](#)

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[8] Remove contact lenses if present and easy to do.[2][4] Seek immediate medical attention.[2][8]

Issue: Inhalation of Dust

Solution:

- Move the affected person to fresh air immediately.[4][8]
- If the person is not breathing, give artificial respiration.[4][8]
- If breathing is difficult, provide oxygen.[8]
- Seek medical attention if a cough or other symptoms appear.[8]

Issue: Accidental Ingestion

Solution:

- Do NOT induce vomiting.[6]
- If the person is conscious, rinse their mouth with water.[2][4][7][8]
- Never give anything by mouth to an unconscious person.[4][7][8]
- Seek immediate medical attention.[8]

Issue: Small Spill of **2-Phenyl-2-imidazoline** Powder

Solution:

- Ensure adequate ventilation and wear appropriate PPE.[4][8]
- Avoid generating dust.[4][8]
- Vacuum or sweep up the material.[8]
- Place the collected material into a suitable, closed container for disposal.[4][8]

- Wash the spill area thoroughly.

## Data Presentation

### Physical and Chemical Properties

Property	Value
Appearance	Light yellow crystals or off-white powder[1][8]
Molecular Formula	C <sub>9</sub> H <sub>10</sub> N <sub>2</sub> [1][8]
Molecular Weight	146.19 g/mol [4][8]
Melting Point	94 - 102 °C[1][6][8]
Boiling Point	188 °C[6]
Flash Point	201 °C (393.8 °F)[3][6][8]
Solubility	Soluble in alcohols[8]

### Exposure Control and Personal Protection

Exposure Control	Recommendation
Engineering Controls	Use in a well-ventilated area.[8] Facilities should be equipped with an eyewash station and a safety shower.[8]
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles.[2][8]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[2][8]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or irritation is experienced.[4][8]

## Experimental Protocols

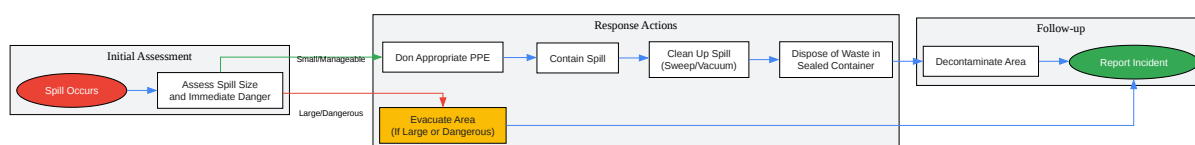
While specific, detailed experimental protocols are proprietary and depend on the exact research context, a general methodology for using **2-Phenyl-2-imidazoline** as a catalyst or accelerator in a reaction is outlined below.

#### General Protocol for Use as a Catalyst/Accelerator

- Preparation:
  - Work in a well-ventilated fume hood.
  - Don all required PPE, including safety glasses, lab coat, and appropriate gloves.
  - Ensure all glassware is clean and dry.
- Reaction Setup:
  - Under an inert atmosphere (e.g., nitrogen or argon), add the reactants and solvent to the reaction vessel.
  - Weigh the required amount of **2-Phenyl-2-imidazoline** in a separate, clean container.
  - Add the **2-Phenyl-2-imidazoline** to the reaction mixture with stirring.
- Reaction:
  - Heat the reaction mixture to the desired temperature as specified in your specific protocol.
  - Monitor the reaction progress using an appropriate analytical technique (e.g., TLC, GC, HPLC).
- Work-up and Purification:
  - Once the reaction is complete, cool the mixture to room temperature.
  - Quench the reaction if necessary, following your specific protocol.
  - Extract the product and purify it using standard laboratory techniques such as crystallization or chromatography.

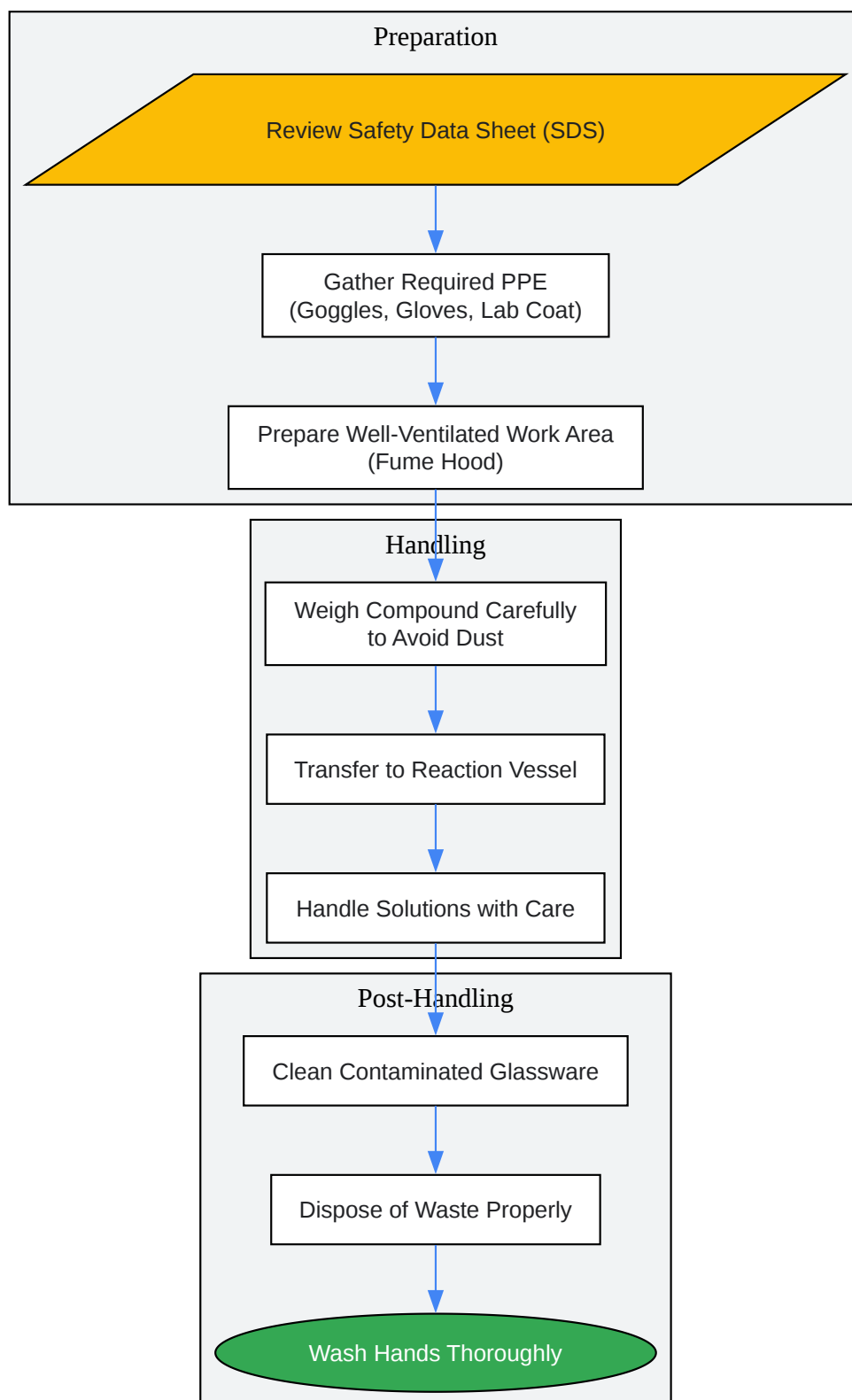
- Waste Disposal:
  - Dispose of all chemical waste, including any unused **2-Phenyl-2-imidazoline** and contaminated materials, according to institutional and local regulations.[4]

## Visualizations



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Caption: Workflow for responding to a **2-Phenyl-2-imidazoline** spill.



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Caption: Safe handling workflow for **2-Phenyl-2-imidazoline**.

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